

Personal protective equipment for handling FL118-14-Propanol

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Compound of Interest

Compound Name: FL118-14-Propanol

Cat. No.: B10861715

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Essential Safety and Handling Guide: FL118-14-Propanol

Disclaimer: The chemical identifier "**FL118-14-Propanol**" is not a standard chemical name. This guide is based on the known hazards of its primary component, Propanol, covering both 1-Propanol (n-propanol) and 2-Propanol (isopropanol). You must consult the specific Safety Data Sheet (SDS) provided by your supplier for the product designated "FL118-14" to ensure you have the most accurate and complete safety information.

This document provides immediate safety protocols, operational plans, and disposal procedures for handling propanol in a laboratory setting.

Immediate Hazard Assessment

Propanol is a highly flammable liquid that poses significant health and safety risks if not handled properly.^{[1][2][3]} Key hazards include:

- **High Flammability:** Vapors are flammable and can form explosive mixtures with air.^{[4][5][6]} These vapors are heavier than air and may travel to a distant ignition source and flash back.^{[4][5]}
- **Serious Eye Damage:** Causes serious eye irritation or damage upon contact.^{[4][6][7][8][9]}

- Central Nervous System (CNS) Depression: Inhalation of vapors may cause drowsiness, dizziness, headache, and nausea.[1][6][9][10]
- Respiratory Irritation: Vapors can irritate the respiratory tract.[1][11]

Quantitative Hazard Data

The following table summarizes key quantitative data for the two common isomers of propanol.

Property	1-Propanol (n-Propanol)	2-Propanol (Isopropanol)
CAS Number	71-23-8[4]	67-63-0[7]
Molecular Formula	C ₃ H ₈ O[12]	C ₃ H ₈ O[9]
Flash Point	15 °C (59 °F)[4]	12 °C (53.6 °F)[13]
Boiling Point	97 °C (207 °F)	83 °C (181 °F)[13]
Explosive Limits	2.2% - 13.7% by volume in air[4]	2.0% - 12.7% by volume in air
Exposure Limits (ACGIH)	TWA: 100 ppm	TWA: 200 ppm, STEL: 400 ppm[11]

Operational Plan: From Preparation to Disposal

Adherence to a strict, procedural workflow is critical for safety.

Engineering Controls & Work Area Preparation

- Ventilation: Always handle propanol in a well-ventilated area. All work must be conducted within a properly functioning and certified laboratory chemical fume hood.[3][11][14]
- Ignition Sources: Before handling, ensure the work area is completely free of ignition sources, including open flames, hot surfaces, sparks, and static discharge.[1][2][3] Post "No Smoking" signs.[12]
- Equipment: Use explosion-proof electrical and lighting equipment.[4][7][9] All metal equipment used for transfer must be grounded and bonded to prevent static electricity

discharge.[1][9][12] Use only non-sparking tools.[4][9][12]

- Safety Equipment: Confirm that a safety shower and eyewash station are unobstructed and within a 10-second travel distance.[3][4][12] Ensure a Class B (or ABC) fire extinguisher is readily available.[2]

Required Personal Protective Equipment (PPE)

A risk assessment should be performed before any new procedure. The minimum required PPE includes:

- Eye and Face Protection: Wear indirectly vented chemical splash goggles that meet ANSI/ISEA Z87.1 standards.[3] A face shield should be worn in addition to goggles when there is a significant risk of splashing.[1][12]
- Hand Protection: Wear chemical-resistant gloves. Nitrile, butyl, or neoprene gloves are suitable.[1][11][14] Inspect gloves for tears or holes before each use and wash hands thoroughly after removal.[11]
- Body Protection: Wear a fully-buttoned, flame-resistant lab coat and closed-toe shoes.[1][14] An apron made of chemical-resistant material may be required for larger quantities.[15]

Caption: Diagram 1: Hierarchy of Safety Controls.

Step-by-Step Handling Protocol

- Preparation: Cordon off the designated work area. Assemble all necessary equipment and materials before retrieving the propanol.
- Don PPE: Put on all required PPE as specified above.
- Chemical Handling: Perform all transfers and manipulations of propanol inside a chemical fume hood.[3][14] Use the smallest quantity necessary for the experiment.[12] Keep the container tightly closed when not in use.[10]
- Post-Handling: After use, decontaminate equipment and the work surface with soap and water.[16]

- Doff PPE: Remove PPE in the correct order to avoid cross-contamination (gloves first, then lab coat, then eye protection).
- Hygiene: Wash hands thoroughly with soap and water after completing the work.[\[5\]](#)

Emergency and Spill Procedures

Accidental Exposure (First Aid)

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids.[\[6\]](#) Remove contact lenses if present and easy to do.[\[4\]](#) Seek immediate medical attention.
- Skin Contact: Take off all contaminated clothing immediately. Rinse the affected skin area with plenty of water for 5-10 minutes.[\[12\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen and seek medical attention.[\[12\]](#)
- Ingestion: DO NOT induce vomiting due to the risk of aspiration.[\[6\]](#)[\[12\]](#) If the person is conscious, rinse their mouth with water and seek immediate medical attention.[\[5\]](#)

Spill Response

- Small Spill (less than 100 mL, inside a fume hood):
 - Alert personnel in the immediate area.
 - Wearing full PPE, cover the spill with a non-combustible, inert absorbent material such as sand, diatomaceous earth, or a commercial sorbent.[\[4\]](#)[\[5\]](#)[\[12\]](#)
 - Use non-sparking tools to scoop the absorbed material into a designated, labeled hazardous waste container.[\[4\]](#)
 - Wipe down the area and decontaminate.
- Large Spill (outside a fume hood or greater than 100 mL):
 - Evacuate the laboratory immediately and alert others.[\[12\]](#)

- Eliminate all ignition sources if it is safe to do so.[1][12]
- Close the laboratory door and prevent entry.
- Contact your institution's Environmental Health & Safety (EHS) office or emergency response team.

Disposal Plan

Propanol and materials contaminated with it must be disposed of as hazardous waste.[14][17]

Do not pour propanol down the drain.

Step-by-Step Waste Disposal Protocol

- **Waste Collection:** Collect all propanol waste, including contaminated absorbent materials and disposable PPE, in a dedicated and compatible hazardous waste container.[14][17]
- **Labeling:** The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name ("Propanol"), and the associated hazards (e.g., "Flammable Liquid"). [17]
- **Storage:** Keep the waste container tightly sealed and store it in a cool, well-ventilated area away from ignition sources and incompatible materials, such as in a flammable waste cabinet.[11]
- **Disposal Request:** Arrange for pickup and disposal through your institution's EHS office or a certified hazardous waste contractor.[17] Follow all federal, provincial, and local regulations for disposal.[12]

Caption: Diagram 2: Procedural Workflow for Handling Propanol.

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